

Lead Neodecanoate: A Comprehensive Health and Safety Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lead(2+) neoundecanoate*

CAS No.: *93894-49-6*

Cat. No.: *B15177744*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety data for lead neodecanoate. The information is compiled and presented to be a critical resource for researchers, scientists, and professionals in drug development who may handle or be exposed to this substance. This document summarizes key physicochemical properties, toxicological data, occupational exposure limits, and safe handling procedures.

Physicochemical Properties

Understanding the physical and chemical characteristics of lead neodecanoate is fundamental to its safe handling and use in a laboratory or industrial setting. The following table summarizes these key properties.

Property	Value	Source
CAS Number	27253-28-7	[1] [2] [3]
Molecular Formula	C20H38O4Pb	[4] [5] [6]
Molecular Weight	549.71 g/mol	[1]
Appearance	Amber to brown liquid	[2] [5]
Density	1.11 g/cm ³	[1] [3]
Boiling Point	150 °C (initial, as a 60% solution in naphtha)	[1] [3] [5]
Flash Point	40 °C - 48 °C	[1] [4] [5]
Solubility	Insoluble in water	[5]

Toxicological Information

Lead neodecanoate is a lead compound and shares the toxicological profile of other organic lead substances. Lead is a cumulative poison, and chronic exposure can lead to severe health effects.[\[5\]](#) The primary routes of exposure are inhalation, ingestion, and skin/eye contact.[\[7\]](#)[\[8\]](#)

Acute Effects:

- Eye Contact: Can cause immediate or delayed severe eye irritation.[\[5\]](#)
- Skin Contact: May produce irritation or contact dermatitis, which can be delayed for several hours.[\[5\]](#)
- Inhalation: May irritate the respiratory tract.[\[5\]](#) Volatile compounds of lead should be handled with extreme caution.[\[5\]](#)
- Ingestion: Harmful if swallowed.[\[9\]](#) Symptoms of acute lead toxicity include headache, fatigue, abdominal pain, loss of appetite, muscular aches and weakness, sleep disturbances, and irritability.[\[10\]](#)

Chronic Effects:

- Exposure to dust or fumes of organic lead compounds is known to cause toxic effects.^[5] Lead is a cumulative poison.^[5]
- Nervous System: Lead may damage the nervous system, with potential for encephalopathy.^{[7][10][11]}
- Kidney: Exposure may cause kidney damage.^{[7][10][11]}
- Blood: Can lead to anemia.^{[2][11]}
- Reproductive Toxicity: May damage fertility or the unborn child.^{[9][12]} Lead and its compounds have shown developmental and reproductive toxicity in both males and females.^[13]
- Carcinogenicity: Lead is classified as a probable or anticipated human carcinogen by various agencies.^{[2][12]} The International Agency for Research on Cancer (IARC) classifies lead as a Group 2A carcinogen, indicating it is probably carcinogenic to humans.^[10]

While specific LD50 and LC50 values for lead neodecanoate were not consistently found across the searched literature, the toxicity of lead compounds, in general, is well-established.

Occupational Exposure Limits

To minimize the risk of adverse health effects from occupational exposure, several regulatory bodies have established exposure limits for lead.

Regulatory Body	Exposure Limit (as Pb)	Details
OSHA (PEL)	0.05 mg/m ³	8-hour time-weighted average (TWA)[2][11][14]
NIOSH (REL)	0.05 mg/m ³	10-hour TWA[7][11][14]
ACGIH (TLV)	0.05 mg/m ³	8-hour TWA[2][11]
OSHA Action Level	30 µg/m ³	8-hour TWA. Exceeding this level requires specific compliance activities such as blood lead monitoring and air monitoring.[14]

Experimental Protocols

Detailed experimental protocols for the toxicological studies of lead neodecanoate are not publicly available in the referenced safety data sheets and chemical databases. These studies are typically conducted by manufacturers and submitted to regulatory agencies for classification and labeling purposes. For detailed methodologies, researchers should refer to peer-reviewed toxicological literature or contact the manufacturer directly.

Safe Handling and Personal Protective Equipment (PPE)

A multi-layered approach to safety is crucial when handling lead neodecanoate. This includes engineering controls, administrative controls, and personal protective equipment.

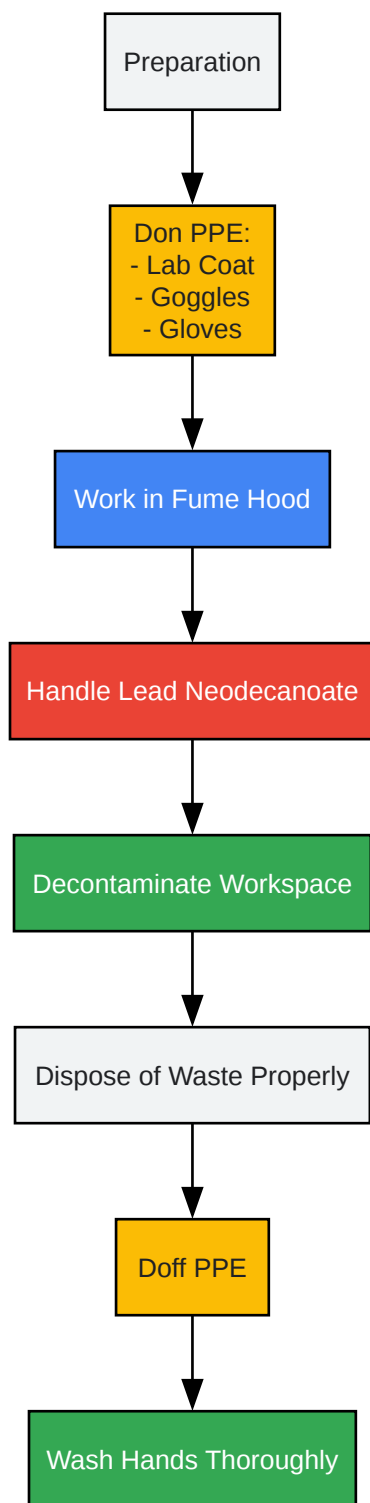
Engineering Controls

- All manipulations of lead neodecanoate that could generate aerosols, vapors, or dust should be conducted in a properly functioning chemical fume hood.[13][15]
- Local exhaust ventilation is required.[5]
- An eyewash station and emergency shower should be readily available.[5]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical worker's goggles are required.^[5] Do not wear contact lenses.^[5] A face shield may also be necessary.^[15]
- Hand Protection: Wear rubber, neoprene, or nitrile gloves.^[5]^[11]
- Respiratory Protection: If exposure is likely to exceed the TLV, a NIOSH-approved dust and mist respirator is necessary.^[5] The type of respirator will depend on the concentration of lead in the air.^[7]^[11]
- Skin and Body Protection: A flame-resistant laboratory coat should be worn.^[15] Coveralls, such as DuPont Tyvek®, are also recommended.^[11] Launder contaminated clothing before reuse.^[5]

The following diagram illustrates a recommended workflow for safely handling lead neodecanoate in a laboratory setting.



[Click to download full resolution via product page](#)

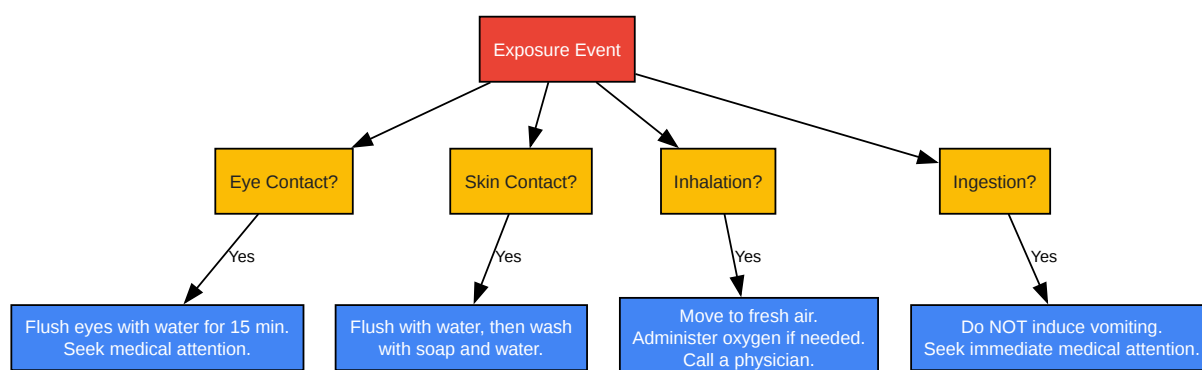
Safe Handling Workflow for Lead Neodecanoate

First Aid Measures

In the event of exposure to lead neodecanoate, immediate action is critical.

- Eyes: Immediately flush eyes with flowing water for at least 15 minutes.[5] Get medical attention.[5]
- Skin: Flush with water, then wash with soap and water.[5]
- Inhalation: Move the exposed individual to fresh air.[5] Administer oxygen if needed.[5] Call a physician.[5]
- Ingestion: Never give fluids or induce vomiting if the patient is unconscious or having convulsions.[5] Get immediate medical attention.[5]

The following decision tree outlines the appropriate first aid response to an exposure event.



[Click to download full resolution via product page](#)

First Aid Decision Tree for Lead Neodecanoate Exposure

Spill and Disposal Procedures

Spills of lead neodecanoate must be handled promptly and carefully to prevent environmental contamination and further exposure.

- Spill Response: Eliminate all ignition sources.[5] Use an oil absorbent material to contain and collect the spill.[5] Transfer the absorbed material to a suitable container for disposal.[5]

- Disposal: Dispose of as solid waste in accordance with all federal, state, and local chemical pollution control regulations.^[5] May be hazardous to aquatic life if released into open waters.^[5]

Storage and Stability

- Storage: Store in sealed containers.^[5]
- Stability: The material is stable but decomposes slowly in contact with air through reaction with water and carbon dioxide.^[5]
- Hazardous Decomposition Products: Upon decomposition, it can produce organic acid vapors and lead oxide fumes.^[5]

This guide is intended to provide a comprehensive overview of the health and safety data for lead neodecanoate for a scientific audience. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the manufacturer and adherence to all institutional safety protocols. Always consult with your institution's environmental health and safety department for specific guidance on handling hazardous materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lead(II) neodecanoate | CAS 27253-28-7 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. Lead neodecanoate - Hazardous Agents | Haz-Map [haz-map.com]
- 3. Manufacturer supply Lead Neodecanoate 27253-28-7 with sufficient stock and high standard [shcfchemical.com]
- 4. LEAD II NEODECANOATE Two Chongqing Chemdad Co. , Ltd [chemdad.com]
- 5. gelest.com [gelest.com]
- 6. lead(2+) neodecanoate | 71684-29-2 [amp.chemicalbook.com]

- [7. CDC - NIOSH Pocket Guide to Chemical Hazards - Lead \[cdc.gov\]](#)
- [8. unep.org \[unep.org\]](#)
- [9. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [10. marshield.com \[marshield.com\]](#)
- [11. nj.gov \[nj.gov\]](#)
- [12. fishersci.com \[fishersci.com\]](#)
- [13. drexel.edu \[drexel.edu\]](#)
- [14. Information for Employers | Lead | CDC \[cdc.gov\]](#)
- [15. depts.washington.edu \[depts.washington.edu\]](#)
- To cite this document: BenchChem. [Lead Neodecanoate: A Comprehensive Health and Safety Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15177744/docs#lead-neodecanoate-a-comprehensive-health-and-safety-guide\]](https://www.benchchem.com/product/b15177744/docs#lead-neodecanoate-a-comprehensive-health-and-safety-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check